Application Notes and Protocols for the Total Synthesis of (-)-Hamigeran B

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Compound of Interest

Compound Name: *Hamigeran B*

Cat. No.: *B1241155*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the total synthesis of (-)-**Hamigeran B**, a marine diterpenoid with significant antiviral and cytotoxic activities. The content is curated for researchers in organic synthesis and medicinal chemistry, offering detailed experimental protocols and comparative data from various published synthetic routes.

Introduction

(-)-**Hamigeran B** is a structurally complex natural product isolated from the sponge Hamigera tarangaensis.[1] Its unique[2][2][3]-tricyclic carbon skeleton, featuring three contiguous stereogenic centers, has made it a compelling target for total synthesis.[4][5] The molecule exhibits potent in vitro activity against herpes and polio viruses with minimal cytotoxicity, highlighting its potential as a lead compound in drug development.[1] This document outlines key strategies and methodologies for its enantioselective synthesis.

Comparative Overview of Synthetic Strategies

Several research groups have reported the total synthesis of (-)-**Hamigeran B**, each employing a unique strategy for the construction of the core structure and control of stereochemistry. A

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summary of the key quantitative data from selected syntheses is presented below.

Table 1: Comparison of Reported Total Syntheses of (-)-**Hamigeran B**

Research Group	Key Strategy	Number of Steps (Longest Linear Sequence)	Overall Yield (%)	Reference
Nicolaou et al.	Photoenolization and intramolecular Diels-Alder reaction	Not explicitly stated, involves multiple steps	Not explicitly stated	[2][4][6]
Clive and Wang	Meyer's auxiliary for quaternary stereocenter construction	Not explicitly stated	Not explicitly stated	[4][6]
Trost et al.	Rhodium-mediated intramolecular C-H insertion	Not explicitly stated	Not explicitly stated	[6]
Han and co-workers	Desymmetric enantioselective reduction of a 1,3-cyclopentanedione	14	Not explicitly stated, but scalable to 100 mg	[1]
Unnamed Strategy	Iridium-catalyzed asymmetric hydrogenation via dynamic kinetic resolution	19	10.6	[4][5]

Detailed Synthetic Protocols

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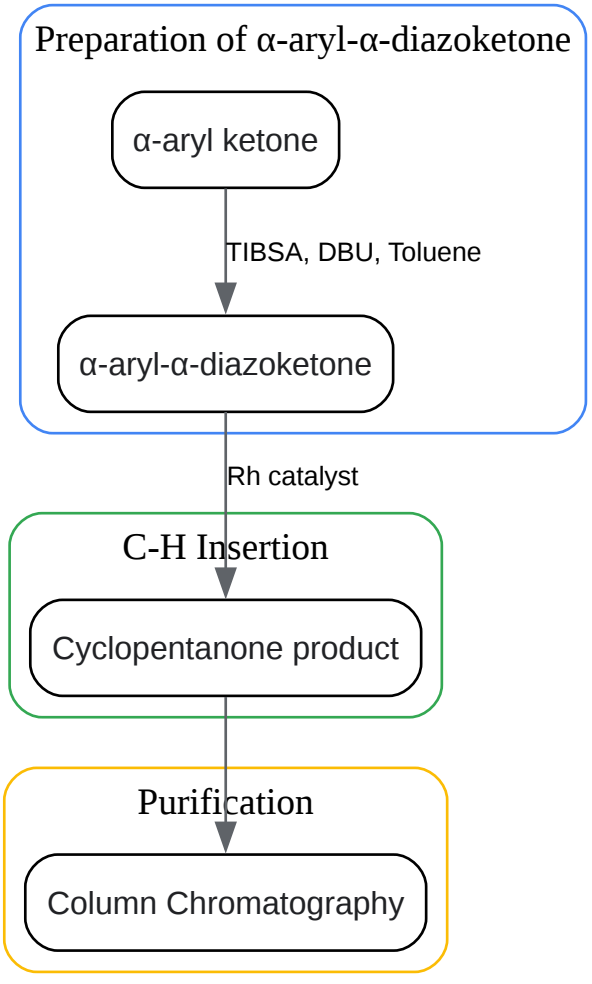
This section provides detailed experimental procedures for key transformations in the synthesis of (-)-**Hamigeran B**. The protocols are adapted from published literature and are intended for use by trained professionals in a laboratory setting.

Protocol 1: Rhodium-Mediated Intramolecular C-H Insertion (Trost et al. Approach)

This protocol describes the construction of the cyclopentane ring system via an intramolecular C-H insertion of an α-aryl-α-diazoketone.[6]

Experimental Workflow



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Caption: Workflow for the rhodium-mediated C-H insertion.

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Materials:

- α-aryl ketone precursor
- Triisopropylbenzenesulfonyl azide (TIBSA)
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)
- Toluene
- Rhodium catalyst (e.g., $Rh_2(OAc)_4$)
- Dichloromethane (DCM)
- Silica gel for chromatography

Procedure:

- Diazo Transfer Reaction: To a solution of the α-aryl ketone in toluene, add TIBSA and DBU. The reaction is monitored by TLC for the disappearance of the starting material. The resulting diazo ketone is often unstable and light-sensitive, requiring prompt use in the next step.[6]
- C-H Insertion Cyclization: The crude diazo ketone is dissolved in a suitable solvent like dichloromethane. A catalytic amount of the rhodium catalyst is added. The reaction mixture is stirred at room temperature until the diazo compound is consumed (monitored by TLC and color change).[6]
- Workup and Purification: The reaction mixture is concentrated under reduced pressure. The residue is purified by column chromatography on silica gel to afford the desired cyclopentanone product.[6]

Protocol 2: Desymmetric Enantioselective Reduction (Han and co-workers Approach)

This protocol details the key desymmetrization step to introduce chirality early in the synthesis.[1]

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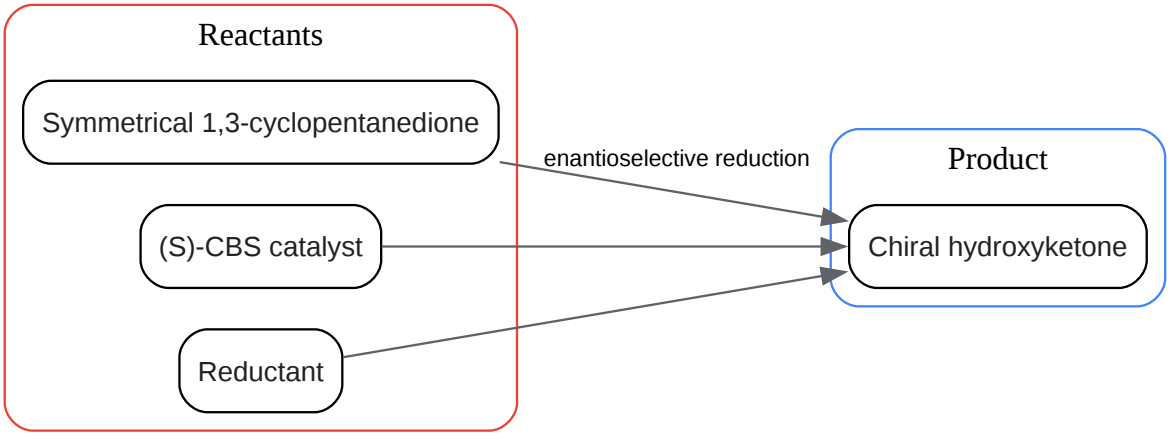
Signaling Pathway



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Caption: Key components of the desymmetric reduction.

Materials:

- Symmetrical 1,3-cyclopentanedione derivative
- (S)-2-Methyl-CBS-oxazaborolidine ((S)-CBS) catalyst
- Borane dimethyl sulfide complex ($BH_3 \cdot SMe_2$) or other suitable reducing agent
- Tetrahydrofuran (THF), anhydrous

Procedure:

- Reaction Setup: A solution of the 1,3-cyclopentanedione derivative in anhydrous THF is cooled to a low temperature (e.g., -78 °C) under an inert atmosphere.
- Catalyst and Reductant Addition: The (S)-CBS catalyst is added, followed by the slow addition of the borane reducing agent. The reaction progress is monitored by TLC.

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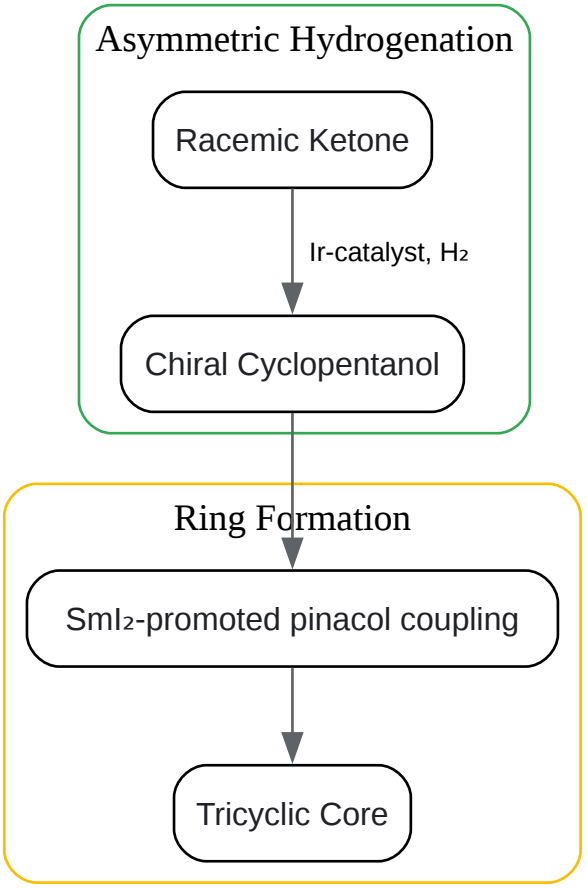
- Quenching and Workup: Upon completion, the reaction is carefully quenched with methanol, followed by an aqueous workup.
- Purification: The crude product is purified by column chromatography to yield the enantiomerically enriched hydroxyketone. This reaction has been reported to be scalable to the multigram level with good yield (72%) and high enantiomeric excess (92% ee).[1]

Protocol 3: Iridium-Catalyzed Asymmetric Hydrogenation

This method establishes three contiguous stereocenters in the cyclopentanol core through dynamic kinetic resolution of a racemic ketone.[4][5]

Experimental Workflow



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Caption: Key steps in the Ir-catalyzed hydrogenation route.

Materials:

- Racemic ketone precursor
- Iridium catalyst with a chiral ligand
- Hydrogen gas
- Samarium(II) iodide (SmI_2)
- Appropriate solvents for each step

Procedure:

- Asymmetric Hydrogenation: The racemic ketone is subjected to iridium-catalyzed asymmetric hydrogenation. This step proceeds via dynamic kinetic resolution to produce a cyclopentanol with three defined contiguous stereocenters.[4]
- Pinacol Coupling: The resulting cyclopentanol is then used in a SmI_2-promoted pinacol coupling reaction. This step constructs the six-membered ring of the hamigeran core with the correct stereochemistry.[4]
- Further Transformations: Subsequent functional group manipulations lead to the final (-)-**Hamigeran B** product. This overall synthesis was achieved in 19 steps with a 10.6% overall yield.[4]

Safety Precautions

All experimental work should be conducted in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, lab coats, and gloves, must be worn at all times. Many of the reagents used in these syntheses are hazardous and should be handled with care. Consult the Safety Data Sheets (SDS) for all chemicals before use.

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